

Application Notes and Protocols for Methyl 2-cyclopentylacetate

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Compound of Interest

Compound Name: *Methyl 2-cyclopentylacetate*

Cat. No.: *B1590561*

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Introduction: Understanding Methyl 2-cyclopentylacetate

Methyl 2-cyclopentylacetate is an ester characterized by its cyclopentane ring structure. Its utility in research and development, particularly in the synthesis of more complex molecules, necessitates a thorough understanding of its chemical and physical properties to ensure safe and effective use.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Methyl 2-cyclopentylacetate** is paramount for its appropriate handling. Key quantitative data are summarized below:

| Property | Value | Source(s) |
|-------------------|---|---------------------|
| CAS Number | 2723-38-8 | [1] |
| Molecular Formula | C ₈ H ₁₄ O ₂ | [1] |
| Molecular Weight | 142.20 g/mol | [1] |
| Boiling Point | 178.1 ± 8.0 °C at 760 mmHg | |
| Flash Point | 54.7 ± 9.7 °C | |
| Density | 1.0 ± 0.1 g/cm ³ | |

Safety and Hazard Management

Methyl 2-cyclopentylacetate is classified as harmful if swallowed (H302)[\[1\]](#). As a combustible liquid, appropriate precautions must be taken to prevent ignition of its vapors.

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is the first line of defense against accidental exposure.

The following PPE is mandatory when handling **Methyl 2-cyclopentylacetate**:

- Eye Protection: Safety glasses with side shields or chemical splash goggles are required.
- Hand Protection: Nitrile gloves should be worn to prevent skin contact.
- Body Protection: A standard laboratory coat is essential to protect against splashes and spills.
- Respiratory Protection: While generally not required in a well-ventilated area, a respirator may be necessary for large-scale operations or in the event of a spill in a poorly ventilated space.

Expert Insight: The causality behind these PPE choices lies in the potential routes of exposure. Goggles protect against splashes that could cause eye irritation. Nitrile gloves offer good chemical resistance to esters. A lab coat prevents incidental skin contact and contamination of personal clothing.

Handling Protocols

Adherence to strict handling protocols is critical for the safety of laboratory personnel and the integrity of the experiment.

General Handling

- Ventilation: Always handle **Methyl 2-cyclopentylacetate** in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of vapors.
- Ignition Sources: Keep the compound away from open flames, hot surfaces, and other potential sources of ignition[2].
- Grounding: When transferring large quantities, ensure that containers are properly bonded and grounded to prevent the buildup of static electricity, which could serve as an ignition source.
- Transfers: For transfers between containers, use appropriate funnels and work over a secondary containment tray to catch any potential spills.

Spill Management

In the event of a spill, prompt and appropriate action is necessary to mitigate hazards.

Protocol for Small Spills (less than 100 mL):

- Alert Personnel: Immediately alert others in the vicinity.
- Isolate the Area: Restrict access to the spill area.
- Ensure Ventilation: If not already in a fume hood, ensure the area is well-ventilated.
- Absorb the Spill: Use an inert absorbent material, such as vermiculite or sand, to absorb the spilled liquid. Do not use combustible materials like paper towels as the primary absorbent.
- Collect Waste: Carefully scoop the absorbent material into a sealable container.
- Decontaminate: Clean the spill area with soap and water.

- Dispose of Waste: Label the container as hazardous waste and dispose of it according to institutional and local regulations.

Protocol for Large Spills (greater than 100 mL):

- Evacuate: Evacuate the immediate area.
- Alert Emergency Services: Contact your institution's emergency response team.
- Ventilate: If it is safe to do so, increase ventilation to the area.
- Prevent Spread: Use spill socks or other containment barriers to prevent the spill from spreading.

Storage Procedures

Proper storage of **Methyl 2-cyclopentylacetate** is crucial for maintaining its stability and preventing hazardous situations.

Storage Conditions

The primary storage directive for **Methyl 2-cyclopentylacetate** is to keep it sealed in a dry environment at 2-8°C[1]. This refrigerated and dry condition helps to minimize degradation, particularly through hydrolysis.

Incompatible Materials

To prevent dangerous reactions, **Methyl 2-cyclopentylacetate** must be stored separately from incompatible materials. Esters are known to be incompatible with the following:

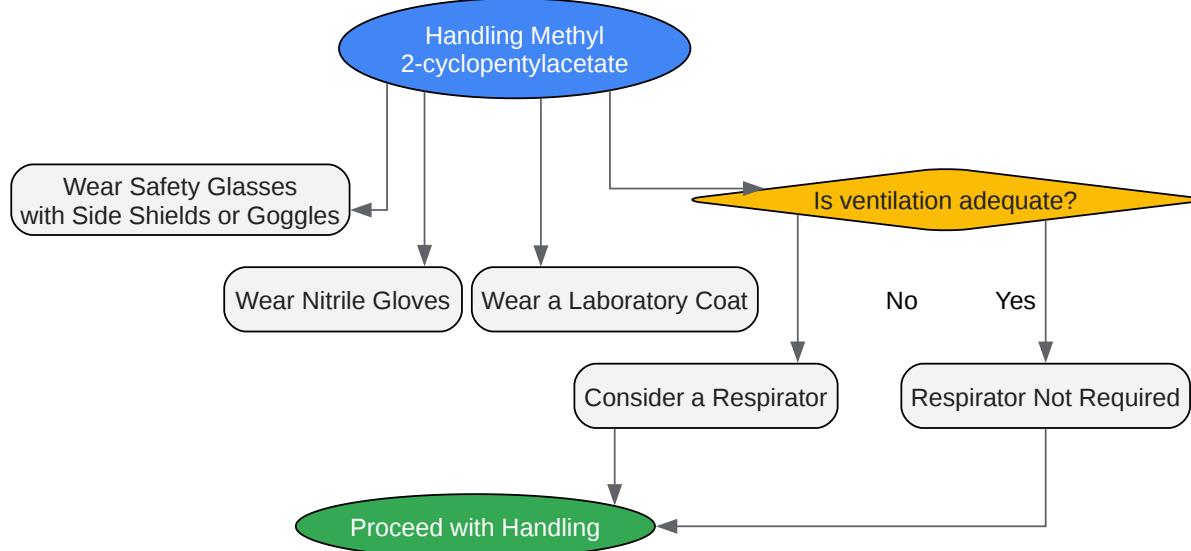
- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions, posing a fire or explosion hazard.
- Strong Acids: Can catalyze the hydrolysis of the ester, leading to its degradation.
- Strong Bases: Can also promote hydrolysis in a process known as saponification[3].
- Nitrates: May form explosive mixtures.

A chemical compatibility chart is a valuable tool for ensuring proper segregation of chemicals in storage.

Diagrams and Visualizations

Personal Protective Equipment (PPE) Selection

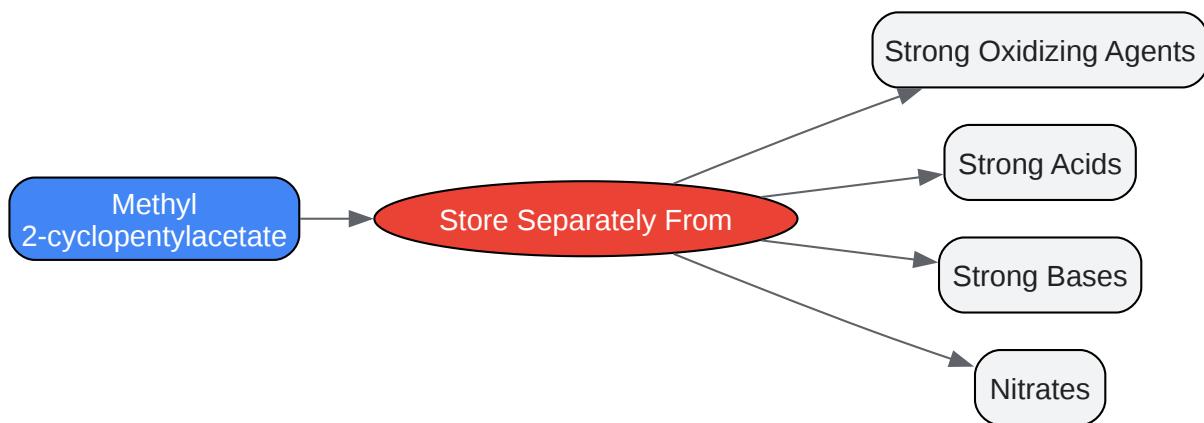
Workflow



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Caption: PPE selection workflow for handling **Methyl 2-cyclopentylacetate**.

Chemical Incompatibility Logic



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Caption: Incompatible material storage logic for **Methyl 2-cyclopentylacetate**.

References

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- Master Organic Chemistry.
- CP Lab Safety.

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